

An In-depth Technical Guide to Solvent Blue 94 and Related Anthraquinone Dyes

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Compound of Interest

Compound Name: Solvent Blue 94

Cat. No.: B1169305

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Abstract

Solvent Blue 94, identified by CAS number 123515-19-5, is a solvent dye belonging to the anthraquinone class.^{[1][2]} While specific details regarding its definitive chemical structure remain proprietary and are not publicly available in comprehensive chemical databases, this guide synthesizes the available technical data for Solvent Blue 94. Due to the limited public information on Solvent Blue 94, this document also presents a detailed case study on the closely related and well-characterized anthraquinone dye, Solvent Blue 35. This guide provides a comprehensive overview of the known properties of Solvent Blue 94, alongside a detailed examination of the chemical structure, properties, and synthesis of Solvent Blue 35 as a representative example of this dye class. This approach offers valuable insights for researchers and professionals working with anthraquinone-based compounds.

Solvent Blue 94: Overview and Available Data

Solvent Blue 94 is recognized as a reddish-blue anthraquinone-based dye.^[1] It is also known by its synonyms, including Aizen SOT Blue 3, Diaresin Blue N, and Transparent Blue R.^{[3][4]}

Physicochemical Properties

The following table summarizes the available physicochemical data for Solvent Blue 94, primarily sourced from supplier technical data sheets. It is important to note that these values

may pertain to commercial preparations of the dye rather than the pure chemical compound.

Property	Value
CAS Number	123515-19-5 [1] [2] [3] [4] [5]
Appearance	Greenish-blue to blue powder
Melting Point	230 °C
Density	0.59 - 0.71 g/cm ³
Light Fastness	6-7
Acid Resistance	4
Alkali Resistance	5
Water Solubility	Insoluble (<1.0%)

Table 1: Reported Physicochemical Properties of Solvent Blue 94.

Applications

Solvent Blue 94 is utilized as a colorant in a variety of applications, including:

- Printing inks[\[6\]](#)
- Plastics and rubber[\[6\]](#)
- Gasoline, oils, and lubricants[\[6\]](#)
- Waxes and candles[\[6\]](#)

Case Study: Solvent Blue 35 - A Structurally Related Anthraquinone Dye

Given the absence of a publicly available, definitive chemical structure for Solvent Blue 94, we present a detailed analysis of Solvent Blue 35 (CAS No. 17354-14-2) as a representative 1,4-disubstituted anthraquinone dye.

Chemical Structure and Properties of Solvent Blue 35

Property	Value
Chemical Name	1,4-Bis(butylamino)anthracene-9,10-dione
CAS Number	17354-14-2
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₂
Molecular Weight	350.46 g/mol
SMILES	CCCNCC1=C(C(=O)C2=CC=CC=C2C1=O)NC CCC
InChI	InChI=1S/C ₂₂ H ₂₆ N ₂ O ₂ /c1-3-5-11-23-19-15-16- 20(24-12-6-4-2)22(26)18-10-8-7-9- 17(18)21(19)25/h7-10,15-16,23-24H,3-6,11- 12H2,1-2H3

Table 2: Chemical Identifiers and Properties of Solvent Blue 35.

Experimental Protocols: Synthesis of Solvent Blue 35

The synthesis of Solvent Blue 35 can be achieved through the reaction of 1,4-dihydroxyanthraquinone with n-butylamine. A general laboratory-scale synthesis protocol is outlined below.

Materials:

- 1,4-dihydroxyanthraquinone
- n-butylamine
- Aromatic acid (as a catalyst)
- Water
- Reaction kettle with stirring and reflux capabilities
- Filtration apparatus

- Drying oven

Procedure:

- In a reaction kettle equipped with a stirrer and reflux condenser, add 1,4-dihydroxyanthraquinone, n-butylamine, a catalytic amount of aromatic acid, and water at room temperature.
- Stir the mixture and heat to a temperature of 75-85°C.
- Maintain this temperature for 2-4 hours to allow the reaction to proceed.
- After the reaction is complete, cool the mixture to below 40°C.
- Filter the resulting precipitate.
- Wash the filtered product with hot water.
- Dry the purified product in an oven to obtain Solvent Blue 35.

This method provides a more environmentally friendly process by avoiding the use of reducing agents like hydrosulfite and caustic soda.[\[7\]](#)

Logical Workflow for Dye Synthesis

The following diagram illustrates the logical workflow for the synthesis of a 1,4-disubstituted anthraquinone dye, using Solvent Blue 35 as an example.



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A simplified workflow for the synthesis of Solvent Blue 35.

General Experimental Protocols for Dye Characterization

The following are general methodologies for characterizing solvent dyes like those in the anthraquinone class.

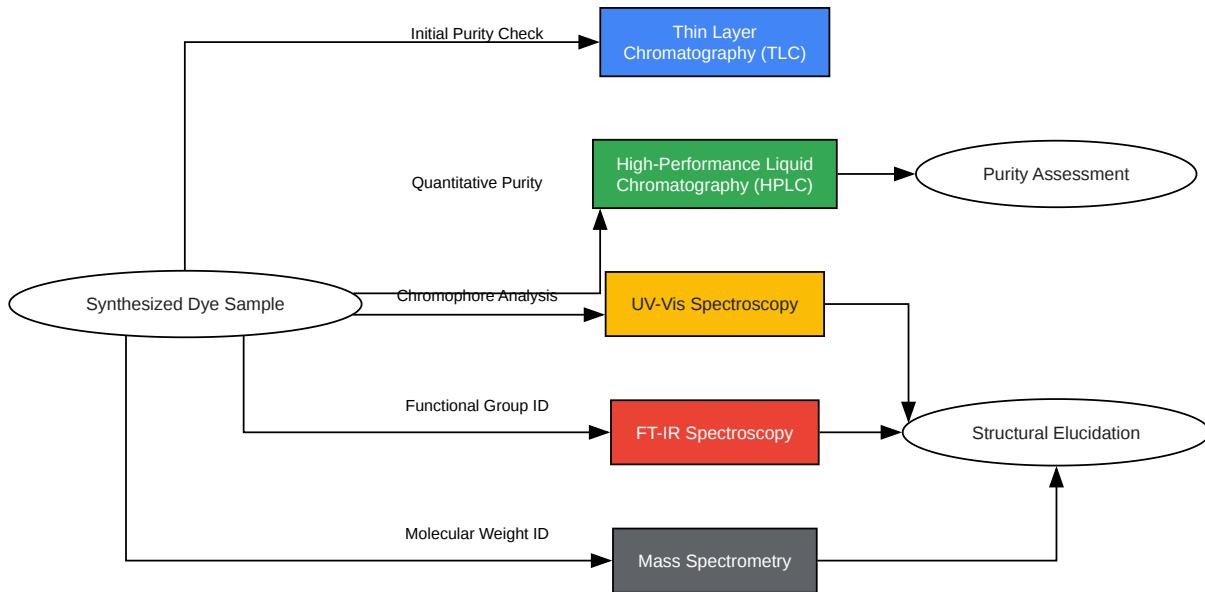
Determination of Physicochemical Properties

Property	Experimental Protocol
Melting Point	Determined using a standard melting point apparatus, where a small, powdered sample is heated at a controlled rate until melting is observed.
Density	Can be measured using a gas pycnometer for a precise determination of the solid's density.
Solubility	A known amount of the dye is added to a specific volume of a solvent at a constant temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved dye is then determined, often spectrophotometrically.
Light Fastness	Assessed by exposing a dyed substrate to a standardized light source (e.g., a xenon arc lamp) for a specified duration and comparing the color change to a set of blue wool standards.
Acid/Alkali Resistance	A dyed substrate is immersed in acidic or alkaline solutions of known concentrations for a set period. The change in color is then evaluated against a standard grayscale.

Table 3: General Experimental Protocols for Dye Property Determination.

Analytical Workflow for Dye Identification and Purity

The following diagram illustrates a typical analytical workflow for the identification and purity assessment of a synthesized dye.



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A general analytical workflow for dye characterization.

Signaling Pathways

As a solvent dye primarily used in industrial coloring applications, Solvent Blue 94 is not typically associated with biological signaling pathways in the context of drug development. Research into the biological activity of such dyes is not extensive in publicly available literature.

Conclusion

While a complete dataset for Solvent Blue 94 is not publicly accessible, the available information provides a foundational understanding of its properties and applications. By examining the detailed information available for the structurally related Solvent Blue 35, this

guide offers a comprehensive technical overview of a representative member of the 1,4-disubstituted anthraquinone solvent dye class. The provided experimental and analytical workflows serve as a practical reference for researchers and professionals engaged in the synthesis and characterization of these and similar chemical compounds.

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